

Methyl 4-bromo-3-nitrobenzoate: A Comprehensive Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: Methyl 4-bromo-3-nitrobenzoate

Cat. No.: B1363462

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Introduction

Methyl 4-bromo-3-nitrobenzoate is a versatile intermediate compound widely utilized in organic synthesis, particularly in the development of pharmaceuticals and other fine chemicals. [1] Its molecular structure, featuring a bromine atom and a nitro group on the benzene ring, provides reactive sites for various chemical transformations.[1] While its utility in research and development is significant, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount for ensuring the well-being of laboratory personnel and minimizing environmental impact. This in-depth technical guide provides a comprehensive overview of the safety and hazards associated with **Methyl 4-bromo-3-nitrobenzoate**, offering practical insights and protocols for its safe handling, storage, and disposal.

Section 1: Hazard Identification and Classification

Methyl 4-bromo-3-nitrobenzoate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

GHS Classification

The aggregated GHS information from multiple sources indicates the following classifications[2][3]:

- Skin Irritation (Category 2): Causes skin irritation.[2][3]
- Eye Irritation (Category 2A): Causes serious eye irritation.[2][3]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[3][4]

GHS Label Elements

The following pictograms, signal word, and hazard statements are associated with **Methyl 4-bromo-3-nitrobenzoate**:

Pictogram	Signal Word	Hazard Statements
Warning		H315: Causes skin irritation.[2] [3]H319: Causes serious eye irritation.[2][3]H335: May cause respiratory irritation.[3] [4]

Precautionary Statements

A comprehensive set of precautionary statements should be observed when handling this chemical[2][3]:

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364
- Storage: P403+P233, P405
- Disposal: P501

Section 2: Toxicological Profile: A Call for Caution

A critical aspect of the safety assessment for **Methyl 4-bromo-3-nitrobenzoate** is the notable lack of specific toxicological data. Multiple safety data sheets explicitly state that there is "no data available" for acute toxicity (oral, dermal, and inhalation), carcinogenicity, germ cell mutagenicity, and reproductive toxicity.[2] This absence of information necessitates a highly precautionary approach to handling this compound.

While no specific LD50 or LC50 values are available for **Methyl 4-bromo-3-nitrobenzoate**, a safety data sheet for the structurally similar compound, Methyl 3-nitrobenzoate, provides an estimated oral LD50 of 2500 mg/kg.[5] It is crucial to understand that this value is for a different substance and should only be used as a very rough indicator of potential toxicity. The primary health concerns are the immediate irritant effects on the skin, eyes, and respiratory system.

Given the lack of long-term toxicity data, it is prudent to assume that chronic exposure could lead to unforeseen health effects. Therefore, minimizing all routes of exposure is the most critical safety principle.

Section 3: Safe Handling and Storage Protocols

Adherence to rigorous safe handling and storage practices is essential to mitigate the risks associated with **Methyl 4-bromo-3-nitrobenzoate**.

Engineering Controls

The primary line of defense is the use of effective engineering controls to minimize airborne concentrations and prevent direct contact.

- **Ventilation:** All work with **Methyl 4-bromo-3-nitrobenzoate** should be conducted in a well-ventilated area. A certified chemical fume hood is strongly recommended, especially when handling powders or performing reactions that could generate dust or aerosols.
- **Safety Showers and Eyewash Stations:** Ensure that safety showers and eyewash stations are readily accessible and in good working order in the immediate vicinity of where the chemical is handled.

Personal Protective Equipment (PPE)

The appropriate selection and consistent use of PPE are mandatory.

Body Part	Protection	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Regularly inspect gloves for any signs of degradation or perforation. Change gloves frequently, especially after direct contact with the substance.
Eyes/Face	Safety glasses with side shields or safety goggles	A face shield should be worn in addition to safety goggles when there is a significant risk of splashing.
Body	Laboratory coat	A flame-retardant lab coat that is fully buttoned is required. For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.
Respiratory	NIOSH-approved respirator	A respirator may be required if engineering controls do not maintain airborne concentrations below exposure limits or when handling large quantities. The type of respirator will depend on the specific workplace conditions.

Hygiene Practices

- Wash hands thoroughly with soap and water after handling the chemical and before eating, drinking, or smoking.
- Remove contaminated clothing promptly and wash it before reuse.

- Avoid eating, drinking, or smoking in areas where the chemical is handled or stored.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4]
- Store in a locked cabinet or other secure area to prevent unauthorized access.

Section 4: Physical and Chemical Properties

Understanding the physical and chemical properties of **Methyl 4-bromo-3-nitrobenzoate** is crucial for its safe handling and for predicting its behavior under various conditions.

Property	Value
Molecular Formula	C ₈ H ₆ BrNO ₄ [1]
Molecular Weight	260.04 g/mol [1]
Appearance	White to off-white powder or crystals[1]
Melting Point	102-103 °C[1]
Boiling Point	320.9 ± 22.0 °C at 760 mmHg[1]
Flash Point	147.9 ± 22.3 °C[1]
Density	~1.7 g/cm ³ [1]

Section 5: Emergency Procedures

Prompt and appropriate action is critical in the event of an emergency involving **Methyl 4-bromo-3-nitrobenzoate**.

First-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]

- **Skin Contact:** In case of skin contact, immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[4]
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4]
- **Ingestion:** If swallowed, do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- **Specific Hazards:** During a fire, irritating and toxic gases such as carbon oxides, nitrogen oxides, and hydrogen bromide may be generated.[4]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel from the area. Wear appropriate personal protective equipment as described in Section 3.2. Avoid breathing dust.
- **Environmental Precautions:** Prevent the material from entering drains, sewers, or waterways. [5]
- **Containment and Cleanup:** Carefully sweep up or vacuum the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust. Clean the spill area thoroughly with soap and water.

Section 6: Environmental Hazards and Disposal

The environmental impact of **Methyl 4-bromo-3-nitrobenzoate** has not been extensively studied. However, based on the data for a similar compound, Methyl 4-nitrobenzoate, it is

classified as "Harmful to aquatic life with long lasting effects" (H412). This suggests that release into the environment should be strictly avoided.

Disposal

- All waste containing **Methyl 4-bromo-3-nitrobenzoate** should be considered hazardous waste.
- Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local regulations.
- It is recommended to use a licensed professional waste disposal service.
- Do not dispose of down the drain or into the environment.

Section 7: Experimental Workflow and Visualization

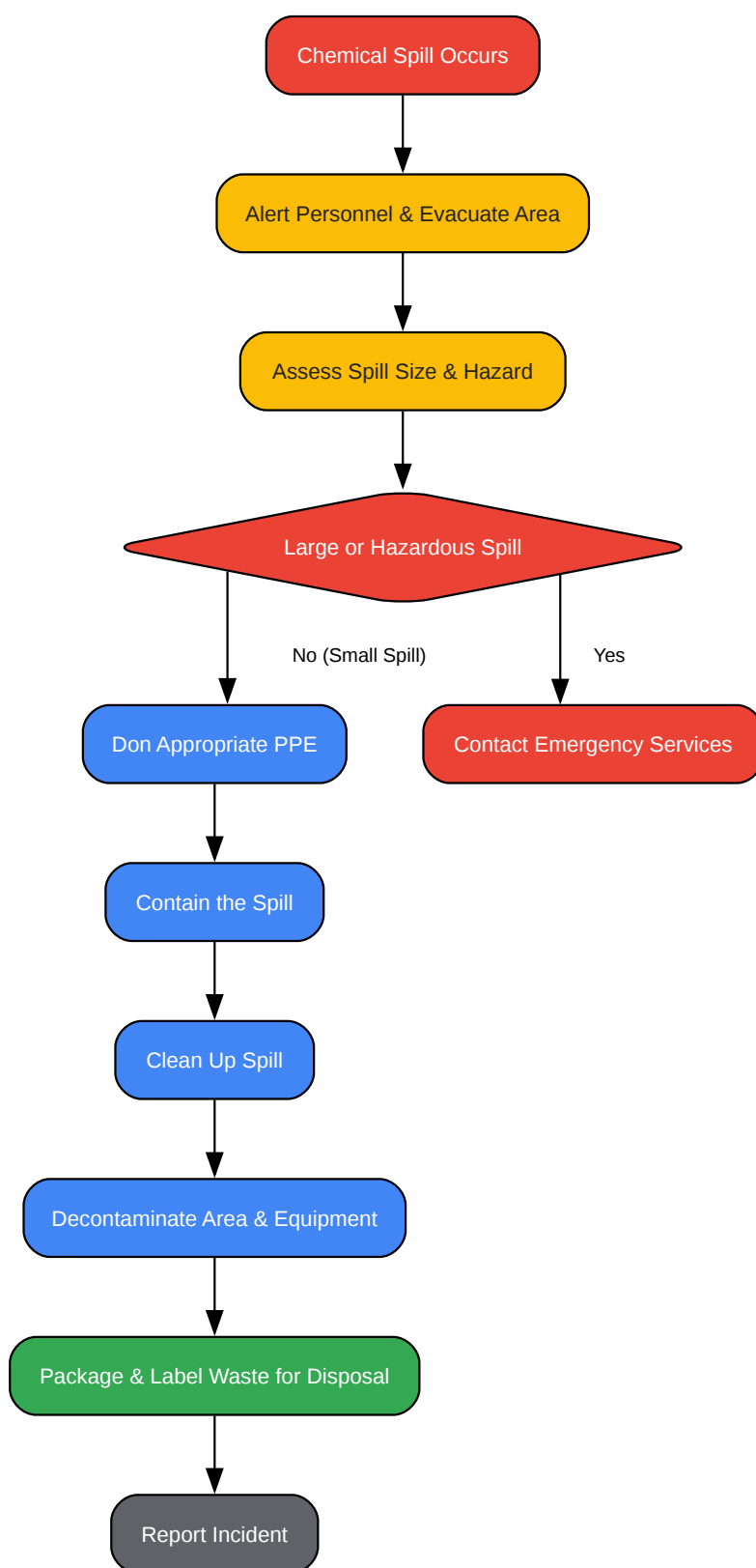
Spill Response Protocol

The following is a step-by-step protocol for responding to a small spill of **Methyl 4-bromo-3-nitrobenzoate** in a laboratory setting.

- **Alert and Evacuate:** Immediately alert others in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- **Don PPE:** Put on the appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat. A respirator may be necessary depending on the size of the spill and the ventilation.
- **Contain the Spill:** If it is a solid, carefully cover the spill with a chemical absorbent material to prevent the powder from becoming airborne.
- **Clean Up:** Gently sweep the absorbent material and the spilled chemical into a designated hazardous waste container. Use non-sparking tools.
- **Decontaminate:** Wipe down the spill area with a damp cloth and a suitable cleaning agent. Place all contaminated materials, including the cloth, into the hazardous waste container.

- **Dispose:** Seal and label the hazardous waste container appropriately. Arrange for its disposal through a licensed waste management company.
- **Report:** Report the incident to the appropriate safety personnel.

Logical Workflow for Handling a Chemical Spill



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Caption: Logical workflow for handling a chemical spill.

Conclusion

Methyl 4-bromo-3-nitrobenzoate is a valuable chemical intermediate, but it must be handled with a high degree of caution due to its irritant properties and the significant lack of comprehensive toxicological and environmental data. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to strict safe handling and disposal protocols, researchers can minimize the risks associated with this compound. The information and guidelines presented in this technical guide are intended to foster a strong safety culture and ensure the protection of all personnel working with this chemical.

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